

Improving Tat-NR2Baa solubility for experimental use

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Compound of Interest

Compound Name: *Tat-NR2Baa*

Cat. No.: *B13921894*

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Technical Support Center: Tat-NR2B9c (Tat-NR2Baa)

Welcome to the technical support center for Tat-NR2B9c. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of the Tat-NR2B9c peptide.

Frequently Asked Questions (FAQs)

Q1: What is Tat-NR2B9c and what is its mechanism of action?

Tat-NR2B9c, also known as **Tat-NR2Baa** or NA-1, is a neuroprotective peptide that disrupts the interaction between the postsynaptic density-95 (PSD-95) protein and the NMDA receptor subunit NR2B.^{[1][2][3][4]} By targeting the PDZ domain of PSD-95, Tat-NR2B9c uncouples NMDA receptors from downstream excitotoxic signaling pathways.^{[1][3]} This prevents the activation of neuronal nitric oxide synthase (nNOS) and NADPH oxidase (NOX2), thereby reducing the production of nitric oxide (NO) and superoxide, respectively.^{[1][2][3][4]} This targeted action allows Tat-NR2B9c to mitigate neuronal damage without interfering with the normal ion channel function of the NMDA receptor.

Q2: What are the recommended solvents for dissolving Tat-NR2B9c?

For most applications, sterile, deionized water is the recommended solvent for creating a stock solution of Tat-NR2B9c.[5] For in vivo experiments, Tat-NR2B9c can be prepared in saline.[5] Some commercial suppliers also suggest that PBS can be used.

Q3: How should I store the lyophilized powder and stock solutions of Tat-NR2B9c?

Proper storage is crucial to maintain the integrity of the peptide.

- Lyophilized Powder: Store at -20°C for up to one year or at -80°C for up to two years.[5]
- Stock Solutions: Aliquot the reconstituted peptide into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one month or at -80°C for up to six months.[5]

Troubleshooting Guide

Q1: My Tat-NR2B9c peptide is not dissolving completely in water. What should I do?

If you encounter solubility issues, follow these steps:

- Patience and Gentle Agitation: After adding the solvent, allow the vial to sit at room temperature for a few minutes. Gently vortex or swirl the vial to aid dissolution.
- Sonication: If the peptide remains insoluble, sonicate the solution in a water bath for short intervals (e.g., 10-15 seconds).[5] Be cautious to avoid overheating the sample, which could degrade the peptide.
- pH Adjustment: The solubility of peptides can be pH-dependent. Although specific data for Tat-NR2B9c is limited, a patented formulation uses a histidine buffer at pH 6.5, suggesting that a slightly acidic to neutral pH may be optimal for solubility and stability.[6] If you are using a buffered solution, ensure the pH is appropriate.

Q2: I observed precipitation in my Tat-NR2B9c stock solution after storage. Is it still usable?

Precipitation indicates that the peptide is coming out of solution, which can be due to improper storage or the solution being supersaturated.

- **Re-dissolving:** Try to bring the solution back to room temperature and sonicate briefly to see if the precipitate dissolves.
- **Centrifugation:** If the precipitate does not dissolve, it is recommended to centrifuge the vial to pellet the insoluble material and use the clear supernatant. Note that the actual concentration of the peptide in the supernatant will be lower than the intended concentration.
- **Prevention:** To prevent future precipitation, ensure that the stock solution concentration is not too high and consider preparing fresh solutions more frequently.

Q3: My in vitro/in vivo results are inconsistent. Could this be related to peptide stability?

Yes, inconsistent results can be a consequence of peptide degradation. Tat-NR2B9c has been shown to be susceptible to degradation in plasma and cell culture media.[\[7\]](#)

- **Fresh Preparations:** Always prepare fresh dilutions of Tat-NR2B9c in your experimental buffer or media immediately before use.
- **Minimize Exposure:** Do not leave the peptide in solution at room temperature for extended periods.
- **Protease Inhibitors:** For cellular assays, the inclusion of protease inhibitors in the culture medium may help to improve the stability of the peptide, although this needs to be empirically tested for your specific system.

Quantitative Data Summary

The following tables provide a summary of key quantitative data for Tat-NR2B9c.

Table 1: Solubility and Storage Recommendations

Parameter	Recommendation	Source
Solubility in Water	Up to 100 mg/mL (with sonication)	[5]
Storage (Powder)	-20°C for 1 year; -80°C for 2 years	[5]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[5]

Table 2: In Vitro and In Vivo Experimental Parameters

Parameter	Value	Species/System	Source
Effective In Vitro Concentration	0.05 - 0.5 μ mol/L	Neuronal cell cultures	
Effective In Vivo Dose	10 nmol/g (intravenous)	Mouse	[5]
Effective In Vivo Dose	1.12 mg/kg	Mouse	[1]
Half-life in Rat Plasma	17.8 \pm 3.1 min	Rat	[7]

Experimental Protocols

Protocol 1: Preparation of Tat-NR2B9c Stock Solution (10 mM)

- **Equilibrate:** Allow the lyophilized Tat-NR2B9c vial to warm to room temperature before opening.
- **Solvent Addition:** Add the appropriate volume of sterile, deionized water to achieve a 10 mM concentration. For example, for 1 mg of peptide (MW \approx 2518.9 g/mol), add approximately 39.7 μ L of water.
- **Dissolution:** Gently vortex the vial. If necessary, sonicate in a water bath for 10-15 second intervals until the peptide is fully dissolved.

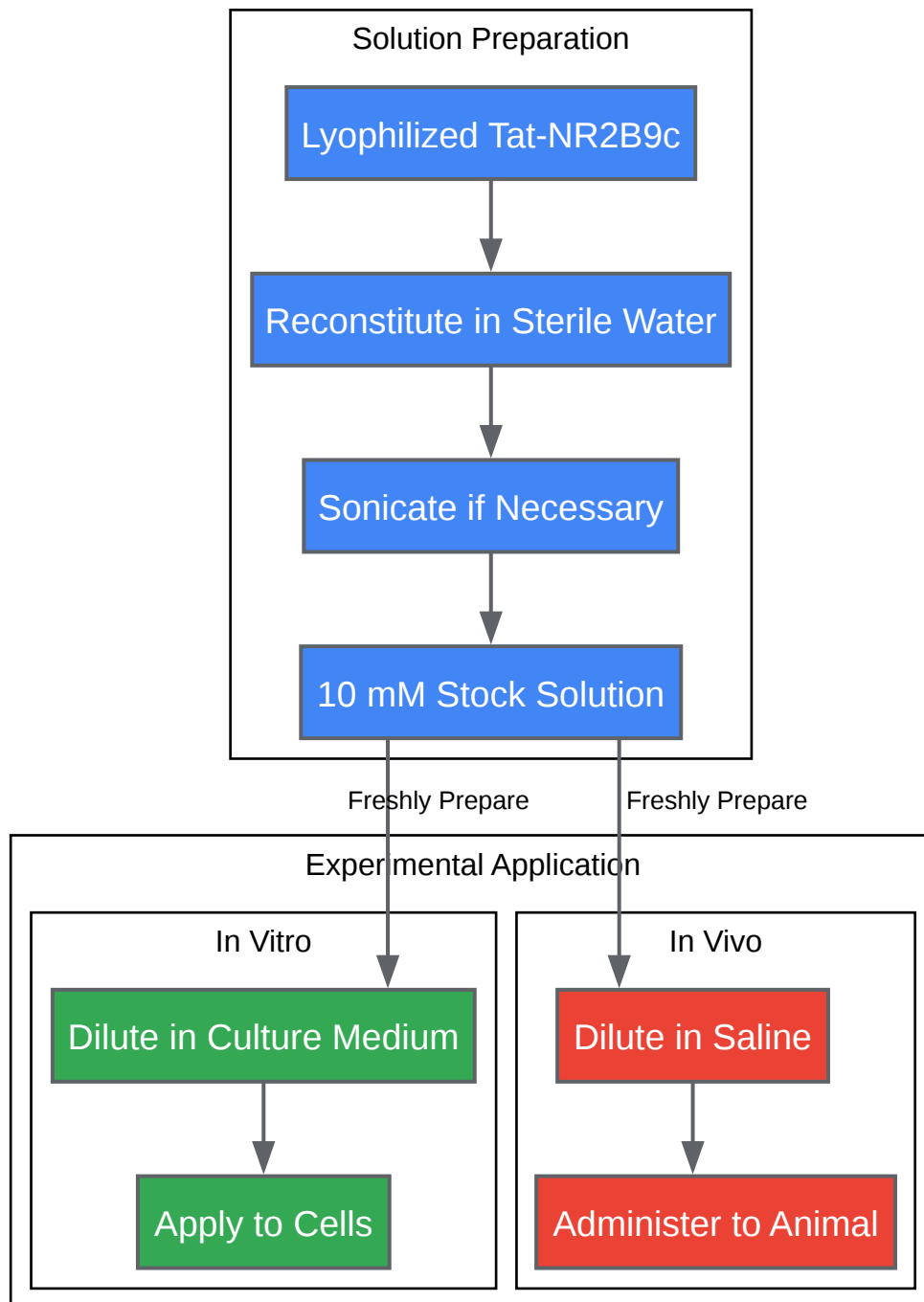
- Sterilization (Optional): If required for your application, filter the stock solution through a 0.22 μm syringe filter.[5]
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes and store at -80°C .

Protocol 2: Preparation of Tat-NR2B9c for In Vivo Administration

- Reconstitution: Prepare a concentrated stock solution of Tat-NR2B9c in sterile water as described in Protocol 1.
- Dilution: On the day of the experiment, dilute the stock solution to the final desired concentration using sterile saline (0.9% NaCl).
- Administration: The peptide can be administered intravenously.[5]

Visualizations

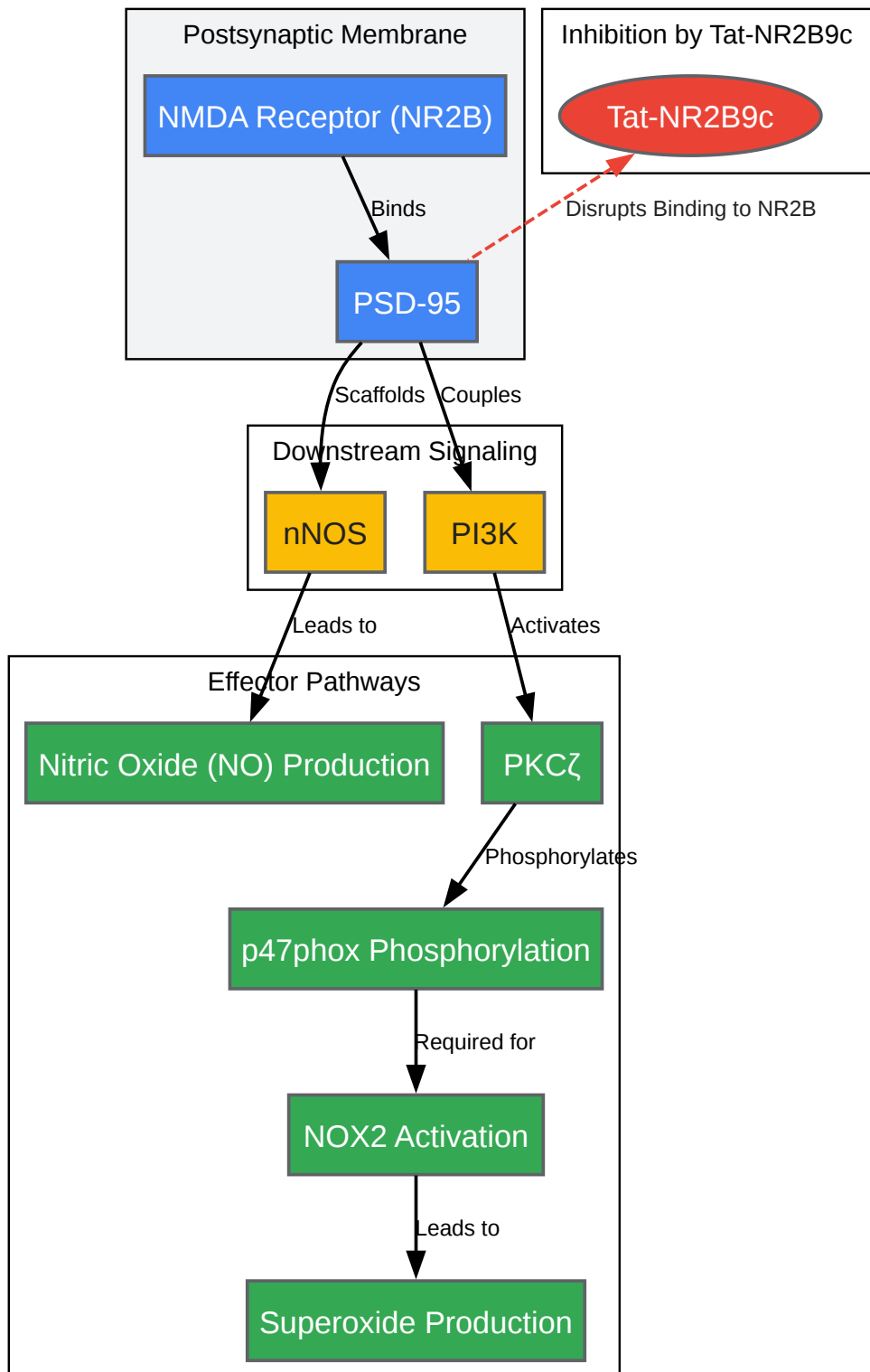
Experimental Workflow for Tat-NR2B9c Preparation and Use



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Caption: Workflow for preparing and using Tat-NR2B9c.

Tat-NR2B9c Mechanism of Action



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